

An In-depth Technical Guide on the Physical Properties of Benzyloxytrimethylsilane

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Compound of Interest

Compound Name: Benzyloxytrimethylsilane

Cat. No.: B106771

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **benzyloxytrimethylsilane**, a versatile silyl ether utilized in organic synthesis. The document details its boiling point and density, outlines the standard experimental methodologies for their determination, and presents this information in a clear and accessible format for laboratory professionals.

Core Physical Properties

Benzyloxytrimethylsilane, also known as benzyl trimethylsilyl ether, is a colorless to very pale yellow liquid. Its primary role in synthetic chemistry is as a protecting group for benzyl alcohol, facilitating a wide range of chemical transformations. An accurate understanding of its physical properties is essential for its proper handling, purification, and use in various applications.

Quantitative Data Summary

The physical properties of **benzyloxytrimethylsilane** are summarized in the table below. These values are critical for experimental design, particularly in processes involving distillation and solvent-based reactions.

Physical Property	Value	Conditions
Boiling Point	204.6°C	at 760 mmHg[1]
92°C	Not specified, likely reduced pressure[2]	
Density	0.916 g/cm ³	Standard conditions
Molecular Weight	180.32 g/mol	

Experimental Protocols

While specific experimental determinations for **benzyloxytrimethylsilane** are not detailed in the available literature, the following are standard, widely accepted protocols for measuring the boiling point and density of a liquid compound such as this.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Distillation Method

- **Apparatus Setup:** A standard simple distillation apparatus is assembled. This includes a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** The round-bottom flask is charged with a sample of **benzyloxytrimethylsilane** and a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated using a heating mantle.
- **Temperature Reading:** The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head to ensure an accurate reading of the vapor temperature.

- **Pressure Correction:** The atmospheric pressure is recorded. If the distillation is performed at a pressure other than 760 mmHg, a pressure correction (e.g., using a nomograph) is applied to determine the normal boiling point.

Determination of Density

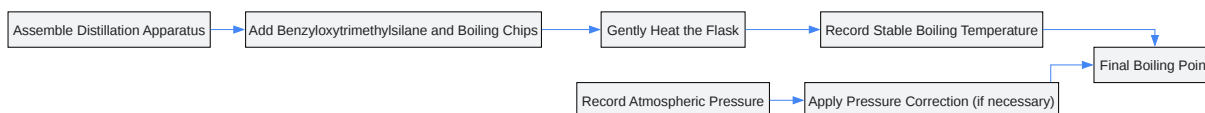
Density is the mass of a substance per unit volume.

Methodology: Pycnometer Method

- **Pycnometer Preparation:** A pycnometer (a flask with a specific, accurately known volume) is cleaned, dried, and weighed empty.
- **Sample Filling:** The pycnometer is filled with **benzyloxytrimethylsilane**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- **Weighing:** The filled pycnometer is weighed.
- **Temperature Control:** The temperature of the liquid is recorded, as density is temperature-dependent.
- **Calculation:** The mass of the **benzyloxytrimethylsilane** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

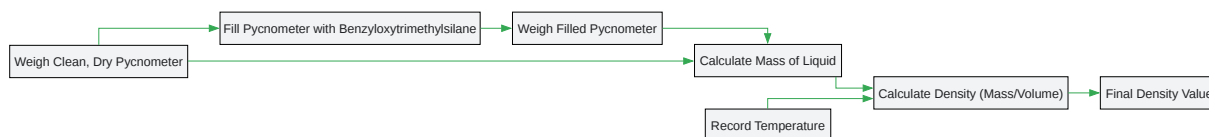
Visualized Experimental Workflows

To further clarify the experimental processes, the following diagrams illustrate the logical flow of the described methodologies.



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Workflow for Boiling Point Determination



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References

- 1. bocsci.com [bocsci.com]
- 2. chembk.com [chembk.com]
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